

Metabolic Fate of Carbosulfan and its Deuterated Analog: A Technical Guide

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Compound of Interest

Compound Name: Carbosulfan-d18

Cat. No.: B564637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the metabolic fate of the carbamate insecticide carbosulfan. While specific studies on the metabolic fate of deuterated carbosulfan are not readily available in the public domain, this guide also explores the potential metabolic pathways and kinetic effects that would be anticipated for a deuterated analog based on established principles of isotope effects in drug and pesticide metabolism.

Executive Summary

Carbosulfan undergoes extensive metabolism in mammals and other organisms, primarily through two main pathways: hydrolysis and oxidation. The cleavage of the N-S bond is a critical activation step, leading to the formation of the more toxic metabolite, carbofuran, and dibutylamine. Subsequent oxidation and conjugation reactions produce a variety of metabolites that are ultimately excreted. Deuteration of the carbosulfan molecule at a site of metabolic attack would be expected to slow its rate of metabolism due to the kinetic isotope effect, potentially leading to a longer half-life and an altered metabolite profile.

Metabolic Pathways of Carbosulfan

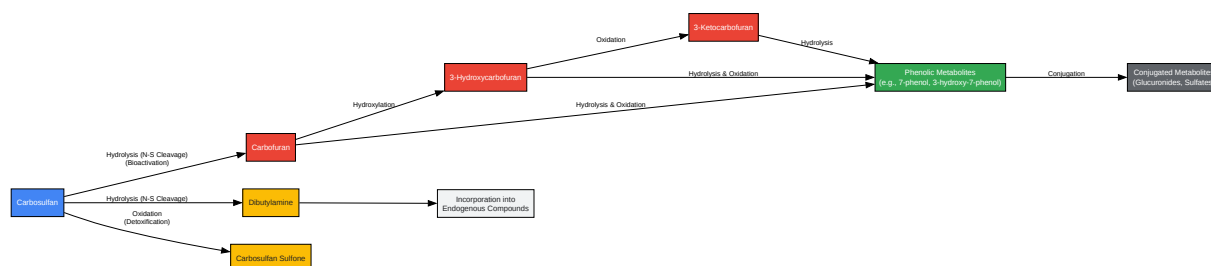
The metabolism of carbosulfan is a complex process involving several enzymatic reactions. The two primary initial pathways are:

- **Hydrolysis:** The cleavage of the nitrogen-sulfur (N-S) bond results in the formation of carbofuran and dibutylamine. This is considered a bioactivation pathway as carbofuran is a more potent acetylcholinesterase inhibitor than carbosulfan.
- **Oxidation:** The sulfur atom can be oxidized to form carbosulfan sulfone and sulfamide. This is generally considered a detoxification pathway.^[1]

Following these initial steps, the resulting metabolites undergo further biotransformation:

- **Carbofuran Metabolism:** Carbofuran is further metabolized through hydroxylation to 3-hydroxycarbofuran, which can then be oxidized to 3-ketocarbofuran.^[2] Phenolic metabolites are also formed, such as 7-phenol, 3-hydroxy-7-phenol, and 3-keto-7-phenol.^[1]
- **Dibutylamine Metabolism:** The dibutylamine moiety can be incorporated into the carbon pool and contribute to the formation of natural body constituents like fatty acids and amino acids.^{[1][3]}
- **Conjugation:** The various hydroxylated and phenolic metabolites can undergo conjugation with glucuronic acid or sulfate to increase their water solubility and facilitate their excretion.^[4]

Metabolic Pathway of Carbosulfan



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Figure 1. Metabolic pathway of carbosulfan.

Quantitative Data on Carbosulfan Metabolism

The distribution and excretion of carbosulfan and its metabolites have been studied in various animal models. The majority of the administered dose is rapidly absorbed and excreted, primarily in the urine.

Excretion of Radiolabelled Carbosulfan in Rats

Label Position	Dose	Timeframe	Urine (%)	Faeces (%)	Expired Air (%)	Total Excreted (%)
Phenyl- ¹⁴ C	Low	24h	65.9 - 69.4	-	-	-
Phenyl- ¹⁴ C	High	48-72h	80 - 90	-	-	80 - 90
DBA- ¹⁴ C	Low	24h	>50	-	-	-
Carbonyl- ¹⁴ C	-	24h	-	-	38	65 - 80

Data compiled from multiple sources.[\[1\]](#)[\[5\]](#)

Residue Levels of Radiolabelled Carbosulfan in Rat Tissues

Label Position	Time after Dosing	Tissue	Residue Level (mg/kg carbosulfan equivalents)
Ring- ¹⁴ C & DBA- ¹⁴ C	96 hours	Blood, Liver, Kidney, Lung, Heart, Spleen	0.1 - 1.5
Carbonyl- ¹⁴ C	48 hours	Tissues	0.6 - 9.6

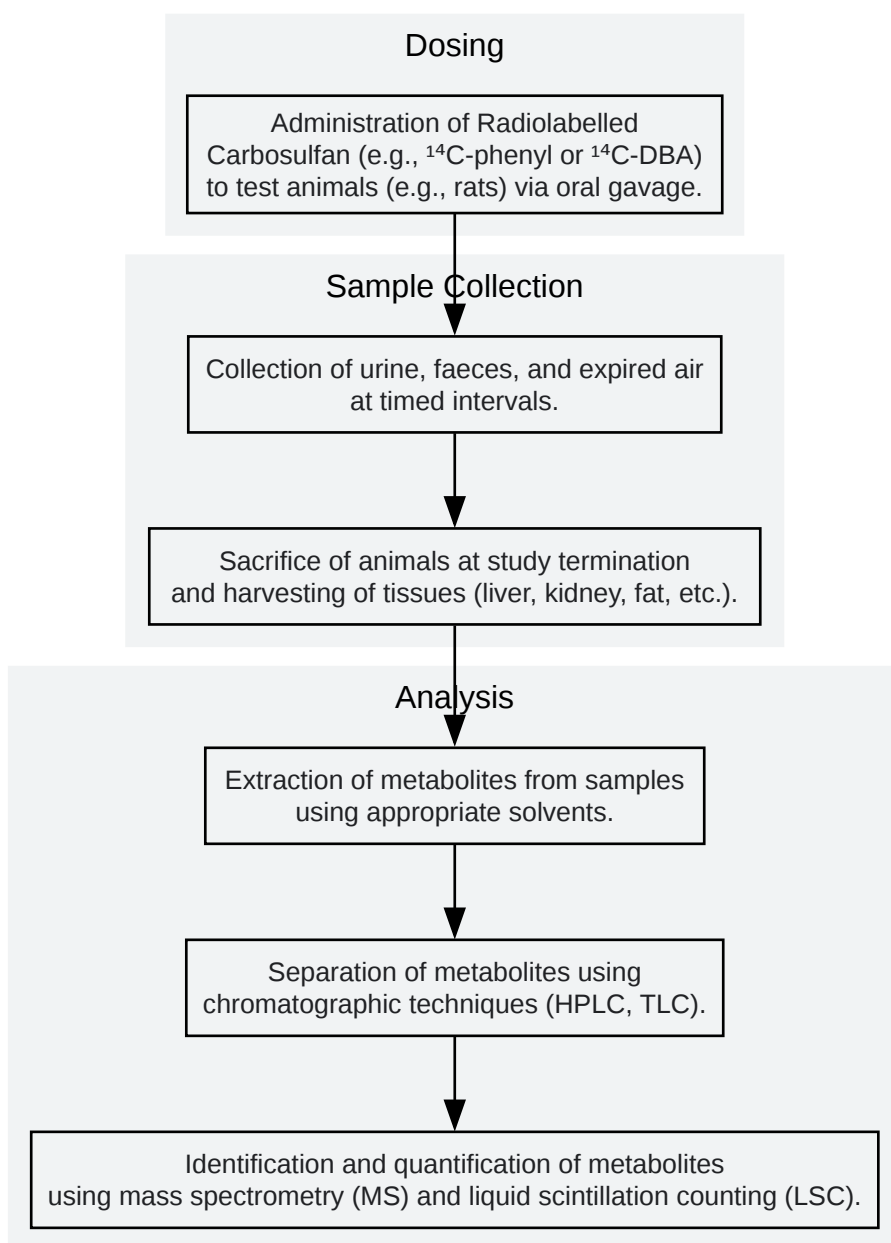
Data from a study in female Sprague-Dawley rats.[\[1\]](#)

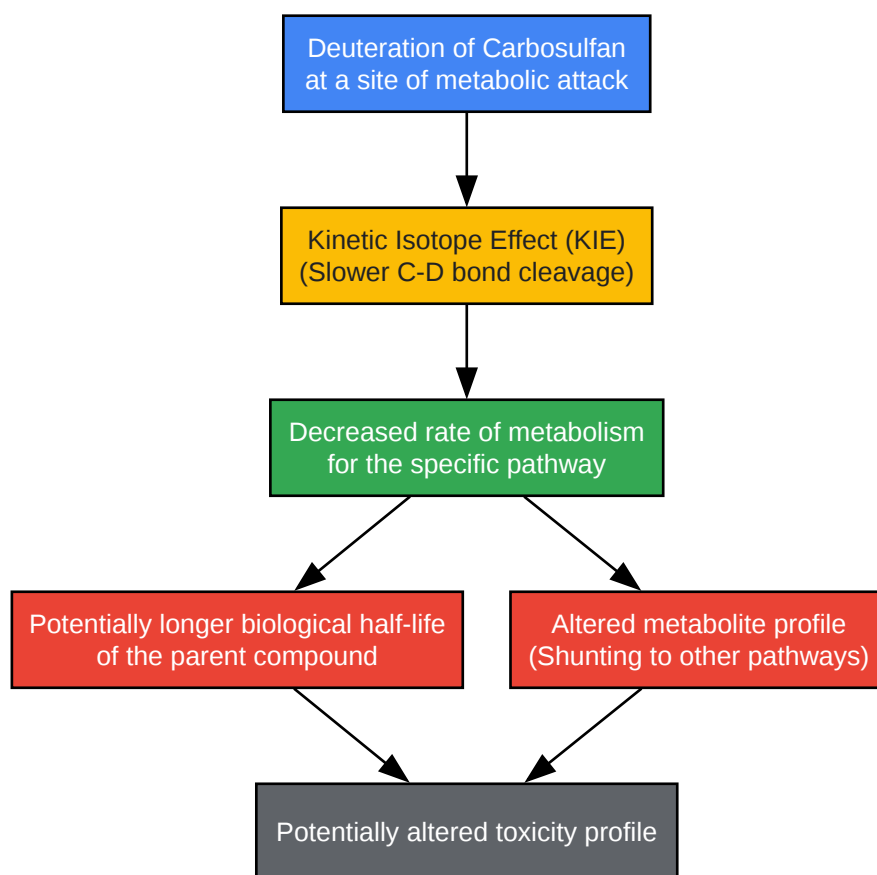
Experimental Protocols

The study of carbosulfan metabolism typically involves the use of radiolabeled compounds to trace the parent compound and its metabolites through the biological system.

Animal Metabolism Studies

A common experimental workflow for studying the metabolism of carbosulfan in animal models is as follows:





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